

# An In-depth Technical Guide to 1-Bromooctane (CAS Number: 111-83-1)

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## Compound of Interest

Compound Name: 1-Bromooctane

Cat. No.: B094149

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-bromooctane** (CAS 111-83-1), a versatile alkyl halide widely utilized in organic synthesis. This document details its physicochemical properties, spectral data, safety and handling protocols, and key experimental procedures for its synthesis and common reactions.

## Core Data Presentation

Quantitative data for **1-bromooctane** has been compiled and structured in the tables below for ease of reference and comparison.

### Table 1: Physicochemical Properties of 1-Bromooctane

| Property                              | Value  | Source(s) |
|---------------------------------------|--|-----------|
| Molecular Formula                     | C <sub>8</sub> H <sub>17</sub> Br                | [1]       |
| Molecular Weight                      | 193.12 g/mol                                     | [2]       |
| CAS Number                            | 111-83-1   | [1]       |
| Appearance                            | Colorless to pale yellow liquid                  |           |
| Odor                                  | Characteristic                                   |           |
| Melting Point                         | -55 °C   |           |
| Boiling Point                         | 201-202 °C (at 1013 mbar)                        |           |
| Density                               | 1.118 g/mL at 25 °C                              |           |
| Vapor Density                         | 6.7 (vs air)                                     |           |
| Vapor Pressure                        | 0.34 mmHg at 25 °C                               |           |
| Refractive Index (n <sub>20/D</sub> ) | 1.452  |           |
| Flash Point                           | 80 °C (closed cup)                               |           |
| Solubility                            | Insoluble in water; soluble in organic solvents. |           |

**Table 2: Spectral Data Summary for 1-Bromooctane**

| Spectroscopic Technique    | Key Features and Observations   | Source(s) |
|----------------------------|---|-----------|
| $^1\text{H}$ NMR           | Spectrum available, showing characteristic peaks for the octyl chain protons.                     |           |
| $^{13}\text{C}$ NMR        | Spectrum available.   |           |
| Infrared (IR) Spectroscopy | Spectrum available, showing characteristic C-H and C-Br stretching and bending vibrations.        |           |
| Mass Spectrometry (MS)     | Mass spectrum available, showing the molecular ion peak and characteristic fragmentation pattern. |           |
| Raman Spectroscopy         | Spectrum available.   |           |

**Table 3: Safety and Hazard Information for 1-Bromooctane**

| Hazard Category       | GHS Classification and Precautionary Statements        | Source(s)  |
|-----------------------|--|--|
| Physical Hazards      | Combustible Liquid                                     |  |
| Health Hazards        | Causes skin irritation. Causes serious eye irritation. |  |
| Environmental Hazards | Very toxic to aquatic life with long lasting effects.  | H410: Very toxic to aquatic life with long lasting effects. P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant. |
| Signal Word           | Warning  |  |

## Experimental Protocols

Detailed methodologies for the synthesis of **1-bromooctane** and its application in two fundamental organic reactions are provided below.

### Protocol 1: Synthesis of 1-Bromooctane from 1-Octanol

This protocol describes the synthesis of **1-bromooctane** via the reaction of 1-octanol with hydrobromic acid and sulfuric acid.

Materials:

- 1-Octanol
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Water
- 10% Sodium carbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, dissolve sodium bromide in water and then add 1-octanol.
- Slowly add concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Heat the mixture to reflux and maintain for 7-8 hours.
- After cooling, dilute the mixture with water and transfer to a separatory funnel.
- Separate the organic layer and wash it sequentially with water, concentrated sulfuric acid, water again, and finally with a 10% sodium carbonate solution.

- Dry the organic layer over anhydrous sodium sulfate.
- Purify the product by distillation, collecting the fraction boiling at 196-200 °C. The expected yield is over 90%.

## Protocol 2: Grignard Reaction of 1-Bromooctane with Acetone

This protocol outlines the formation of octylmagnesium bromide and its subsequent reaction with acetone to form 2-methyl-2-nonanol. This procedure is adapted from a comparative protocol for bromooctane isomers.

Materials:

- **1-Bromooctane**
- Magnesium turnings
- Anhydrous diethyl ether
- Iodine (crystal)
- Acetone (anhydrous)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Three-necked flask, reflux condenser, dropping funnel, magnetic stirrer

Procedure:

- Grignard Reagent Formation:
  - In a flame-dried, three-necked flask under a nitrogen atmosphere, add magnesium turnings (1.2 equivalents).
  - Add a small crystal of iodine to activate the magnesium.

- In a dropping funnel, prepare a solution of **1-bromooctane** (1.0 equivalent) in anhydrous diethyl ether.
- Add a small portion of the **1-bromooctane** solution to the magnesium and initiate the reaction, with gentle heating if necessary.
- Once the reaction starts (indicated by cloudiness and gentle boiling of the ether), add the remaining **1-bromooctane** solution dropwise to maintain a gentle reflux.
- After the addition is complete, continue to reflux the mixture until most of the magnesium is consumed (approximately 1-2 hours).
- Reaction with Acetone:
  - Cool the Grignard reagent solution to 0 °C in an ice bath.
  - Add a solution of anhydrous acetone (1.0 equivalent) in anhydrous diethyl ether dropwise to the cold, stirring Grignard reagent.
  - After the addition, allow the reaction to warm to room temperature and stir for 1 hour.
- Work-up and Isolation:
  - Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
  - Separate the organic layer, and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product, 2-methyl-2-nonanol.

## Protocol 3: Williamson Ether Synthesis of Ethyl Octyl Ether

This protocol details the synthesis of ethyl octyl ether using **1-bromooctane** and sodium ethoxide.

Materials:

- **1-Bromooctane**

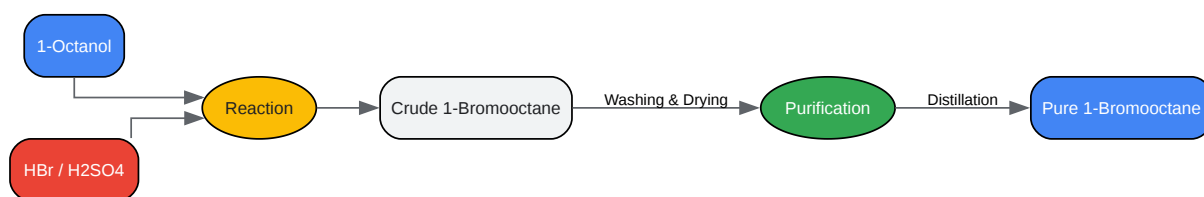
- 21% Sodium ethoxide in ethanol solution
- 5-mL reaction vial with spin vane
- Heating block

Procedure:

- Place 3.0 mL of the 21% sodium ethoxide solution into a 5-mL vial containing a spin vane.
- Add 1.0 mL of **1-bromooctane** to the vial and immediately seal it.
- Place the reaction vial in a heating block pre-heated to 120 °C.
- The reaction will proceed via an SN2 mechanism to form ethyl octyl ether. A small amount of 1-octene may be formed as an elimination byproduct.

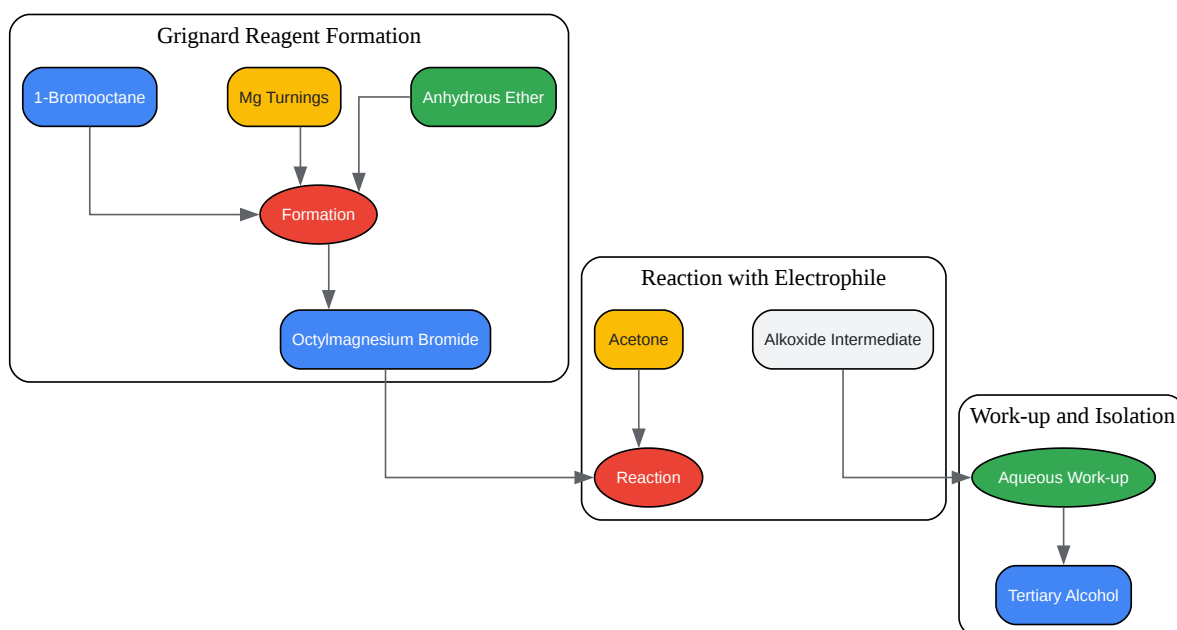
## Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and relationships involving **1-bromooctane**.



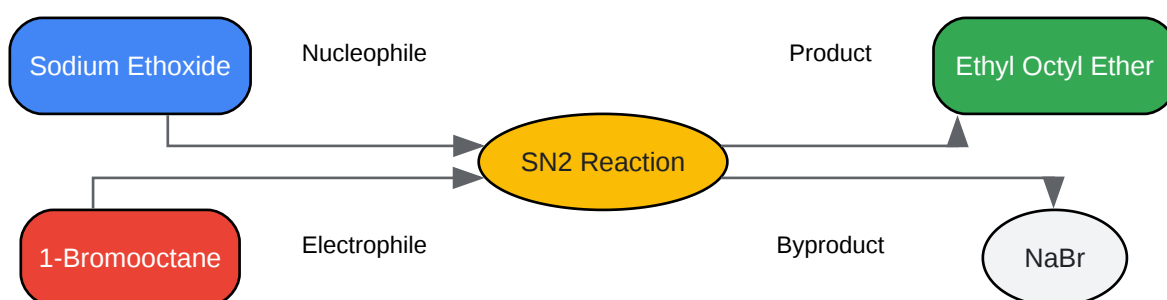
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### Synthesis Workflow for **1-Bromooctane**



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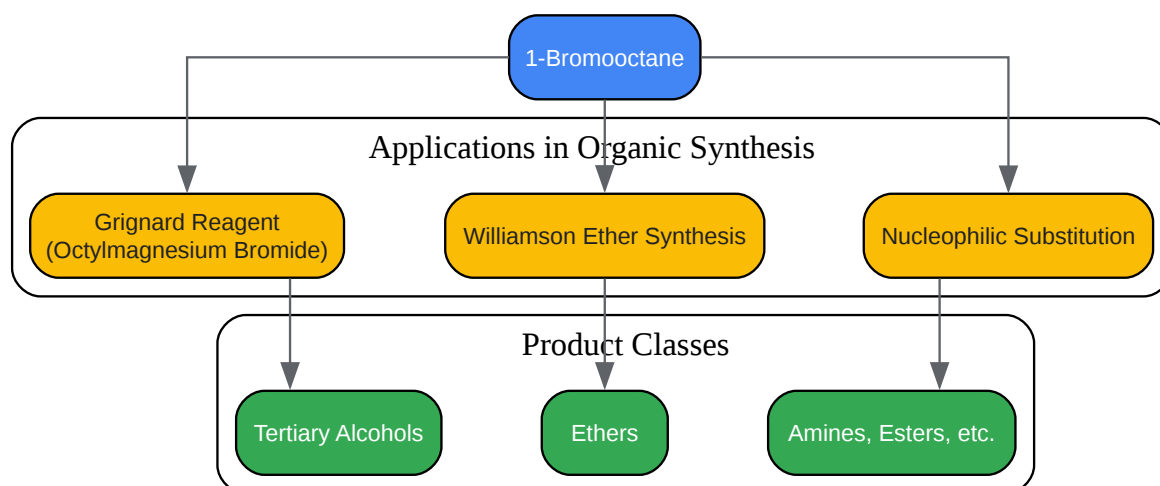
### Grignard Reaction Experimental Workflow



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### Williamson Ether Synthesis Signaling Pathway





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### Logical Relationships of **1-Bromooctane** in Synthesis

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## References

- 1. CAS 111-83-1: 1-Bromooctane | CymitQuimica [cymitquimica.com]
- 2. 1-Bromooctane | C<sub>8</sub>H<sub>17</sub>Br | CID 8140 - PubChem [pubchem.ncbi.nlm.nih.gov]
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